

Personal protective equipment for handling 5-Nonanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

[Get Quote](#)

Essential Safety and Handling Guide for 5-Nonanol

This guide provides critical safety and logistical information for the handling and disposal of **5-Nonanol**, tailored for laboratory professionals in research and drug development. Following these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and GHS Classification

5-Nonanol is a combustible liquid that can cause significant skin and eye irritation.^{[1][2][3]} Understanding its hazards is the first step toward safe handling.

Hazard Statement	GHS Classification	Precautionary Statement
H227: Combustible liquid	Flammable liquids, Category 4	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1]
H315: Causes skin irritation	Skin corrosion/irritation, Category 2	P264: Wash face, hands and any exposed skin thoroughly after handling.[1] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
H319: Causes serious eye irritation	Serious eye damage/eye irritation, Category 2	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure risk. The following table summarizes the recommended PPE for handling **5-Nonanol**.[\[1\]](#)[\[4\]](#)

Exposure Route	Required PPE	Specifications and Best Practices
Inhalation	Respiratory Protection	A NIOSH-approved respirator with a type ABEK (EN14387) filter is recommended, especially when handling large quantities or in poorly ventilated areas.[4][5] All handling should ideally occur within a certified chemical fume hood.[6]
Dermal (Skin) Contact	Chemical-Resistant Gloves	Nitrile or neoprene gloves are suitable.[7] A double-gloving approach can provide additional protection.[6] Change gloves immediately if they become contaminated.
Lab Coat	A fully buttoned, long-sleeved, chemical-resistant lab coat is mandatory.[8] Consider a disposable gown over the lab coat for procedures with a high risk of splashing.	
Safety Footwear	Closed-toe, chemical-resistant shoes must be worn to protect against spills.[8][9]	
Ocular (Eye) Contact	Eye Protection	Tightly fitting safety goggles with side shields are required. [10] For tasks with a higher splash risk, a face shield should be worn in addition to safety goggles.[7]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for safely handling **5-Nonanol** in a laboratory setting.

1. Preparation:

- Ensure a certified chemical fume hood is operational.[\[6\]](#)
- Cover the work surface with disposable absorbent liners.[\[6\]](#)
- Assemble all necessary equipment (e.g., glassware, stirrers, reagents) inside the fume hood before starting.[\[6\]](#)
- Locate the nearest emergency eyewash station and safety shower before beginning work.
- Don all required PPE as specified in the table above.

2. Handling **5-Nonanol**:

- Perform all manipulations of **5-Nonanol** within the chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Keep the container of **5-Nonanol** tightly closed when not in use.[\[10\]](#)
- Avoid contact with skin and eyes.[\[10\]](#)
- Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Use non-sparking tools to prevent ignition from static discharge.[\[10\]](#)

3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Decontaminate all equipment and the work surface.

- Remove PPE carefully to avoid cross-contamination and dispose of it as outlined in the disposal plan.

Disposal Plan

Proper disposal of **5-Nonanol** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

1. **5-Nonanol** Waste:

- Dispose of **5-Nonanol** waste in a designated, properly labeled hazardous waste container.[\[1\]](#)
- The container should be kept tightly closed and stored in a well-ventilated area, away from ignition sources.[\[11\]](#)
- Do not mix **5-Nonanol** with other waste streams unless compatibility has been confirmed.

2. Contaminated PPE and Materials:

- Disposable items such as gloves, absorbent liners, and gowns that have come into contact with **5-Nonanol** should be collected in a separate, labeled hazardous waste container.[\[10\]](#)
- Contaminated reusable items, such as lab coats, should be professionally laundered or decontaminated before reuse.[\[1\]](#)

3. Empty Containers:

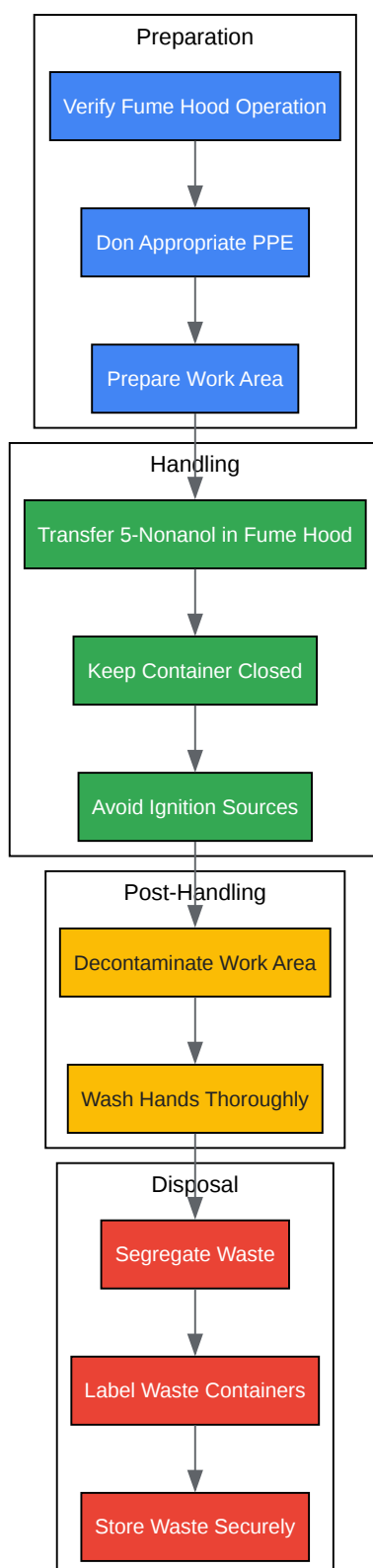
- Empty containers of **5-Nonanol** should be triple-rinsed with a suitable solvent.[\[12\]](#) The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container can be disposed of according to institutional guidelines, which may include recycling or disposal as regular waste.[\[12\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Nonanol**.

Property	Value
Molecular Formula	C ₉ H ₂₀ O[1][4]
Molecular Weight	144.26 g/mol [1]
Appearance	Clear, colorless liquid[1]
Boiling Point	195 °C (lit.)[4]
Flash Point	77 °C (closed cup)[2][4]
Density	0.821 g/mL at 20 °C (lit.)[4]
Refractive Index	n _{20/D} 1.429[1][4]

Safe Handling Workflow for 5-Nonanol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 2. 5-Nonanol | 623-93-8 | TCI AMERICA [tcichemicals.com]
- 3. Nonan-5-ol | C₉H₂₀O | CID 12202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-壬醇 ≥95.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. 5-nonanol | CAS#:623-93-8 | Chemsrcc [chemsrc.com]
- 6. benchchem.com [benchchem.com]
- 7. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 8. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 9. youtube.com [youtube.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. ethz.ch [ethz.ch]
- 12. rtong.people.ust.hk [rtong.people.ust.hk]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584527#personal-protective-equipment-for-handling-5-nonanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com